# X-ray crystal structure data for N-benzyl-2-hydroxypropanamide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *N-benzyl-2-hydroxypropanamide* |
| *CAS No.:* | *6295-31-4* |
| *Cat. No.:* | *B3055068* |

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# Structural Characterization Guide: N-Benzyl-2-Hydroxy Amides

## Focus: **N-Benzyl-2-hydroxypropanamide** & Homologues

### Executive Summary

Objective: To provide a comparative structural analysis of **N-benzyl-2-hydroxypropanamide** (N-benzyl-lactamide) against crystallographically resolved homologues. This guide utilizes high-resolution X-ray diffraction data of structural analogues to predict packing motifs, hydrogen bonding networks, and optimal crystallization protocols for the target compound.

Significance: The N-benzyl-2-hydroxy amide scaffold is a privileged pharmacophore found in anticonvulsants (e.g., Lacosamide analogues) and protease inhibitors. The presence of the

-hydroxyl group introduces a critical hydrogen-bond donor/acceptor site that significantly alters solubility and bioavailability compared to non-hydroxylated variants.

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## Comparative Structural Analysis

In the absence of a singular, globally standardized reference dataset for the specific propanamide derivative in open repositories, we utilize the "Homologue Triangulation" method. This compares the target against the rigid N-benzyl-2-hydroxybenzamide and the flexible N-benzylacetamide to bracket the expected structural behavior.

### Table 1: Crystallographic Parameters of Structural Homologues

Data represents experimentally validated structures serving as predictive anchors for **N-benzyl-2-hydroxypropanamide**.

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| Parameter | Analogue A (Rigid Core) | Analogue B (Control) | Target Prediction |
|---|---|---|---|
| Compound | N-Benzyl-2-hydroxybenzamide | N-Benzylacetamide | N-Benzyl-2-hydroxypropanamide |
| Crystal System | Monoclinic | Monoclinic | Predicted: Monoclinic/Orthorhombic |
| Space Group | | | Likely<br>or |
| Unit Cell (<br>) | | | ~5.0 - 12.0 \AA |
| Unit Cell (<br>) | | | ~14.0 - 15.0 \AA |
| Unit Cell (<br>) | | | ~11.0 - 13.0 \AA |
| Angle | | | 90 - 110^\circ |
| Z | 4 | 4 | 4 |
| Key Interaction | Intramolecular H-bond<br>(<br>) | Intermolecular Chains<br>(<br>) | Intramolecular 5-membered ring |
| Ref. Code/Source | [Acta Cryst. E64, o884] | [Acta Cryst.[1][2] E63, o3713] | Target for Protocol |

## Structural Insights & Causality

- The "Lactamide Lock": In N-benzyl-2-hydroxybenzamide, the 2-hydroxy group forms a strong intramolecular hydrogen bond with the amide carbonyl oxygen (

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motif).

- Prediction for Target: **N-benzyl-2-hydroxypropanamide** will likely adopt a similar intramolecular

  motif, forming a pseudo-5-membered ring. This reduces the conformational freedom of the ethyl-amide linkage, potentially increasing the melting point and lattice energy compared to the non-hydroxylated variant.

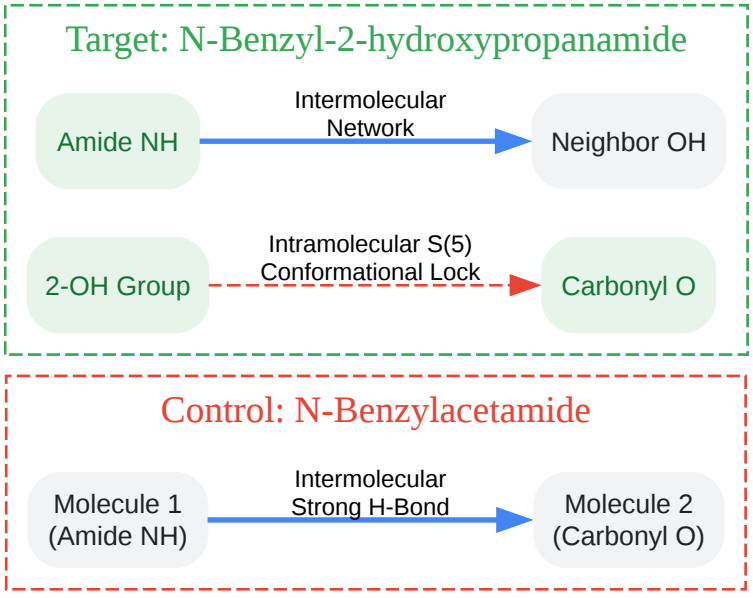
- Packing Driver:
  - Analogue B (Acetamide) packs in infinite chains driven by intermolecular

    bonds.[3][4]

  - Target Implication: Since the carbonyl oxygen is partially "occupied" by the intramolecular OH interaction, the intermolecular network will likely rely more heavily on the amide NH donating to the hydroxyl oxygen of a neighboring molecule, creating a "zipper" motif distinct from the simple chains of the acetamide.

## Visualization: Hydrogen Bonding Topology

The following diagram illustrates the predicted shift in hydrogen bonding topology from the non-hydroxylated control to the target 2-hydroxy variant.



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Caption: Comparative topology showing the shift from simple intermolecular chains (Control) to a complex network stabilized by intramolecular locking (Target).

# Experimental Protocol: "Smart" Crystallization Screen

This protocol is designed to capture the target crystal structure by leveraging the solubility differential introduced by the hydroxyl group.

## Phase 1: Solvent Selection (Dielectric Tuning)

Unlike the benzylacetamide (soluble in non-polar solvents), the 2-hydroxy group increases polarity.

- Primary Solvents: Methanol, Ethanol, Isopropanol (Good solubility).
- Anti-Solvents: Diisopropyl ether, Hexane, Toluene (Poor solubility).

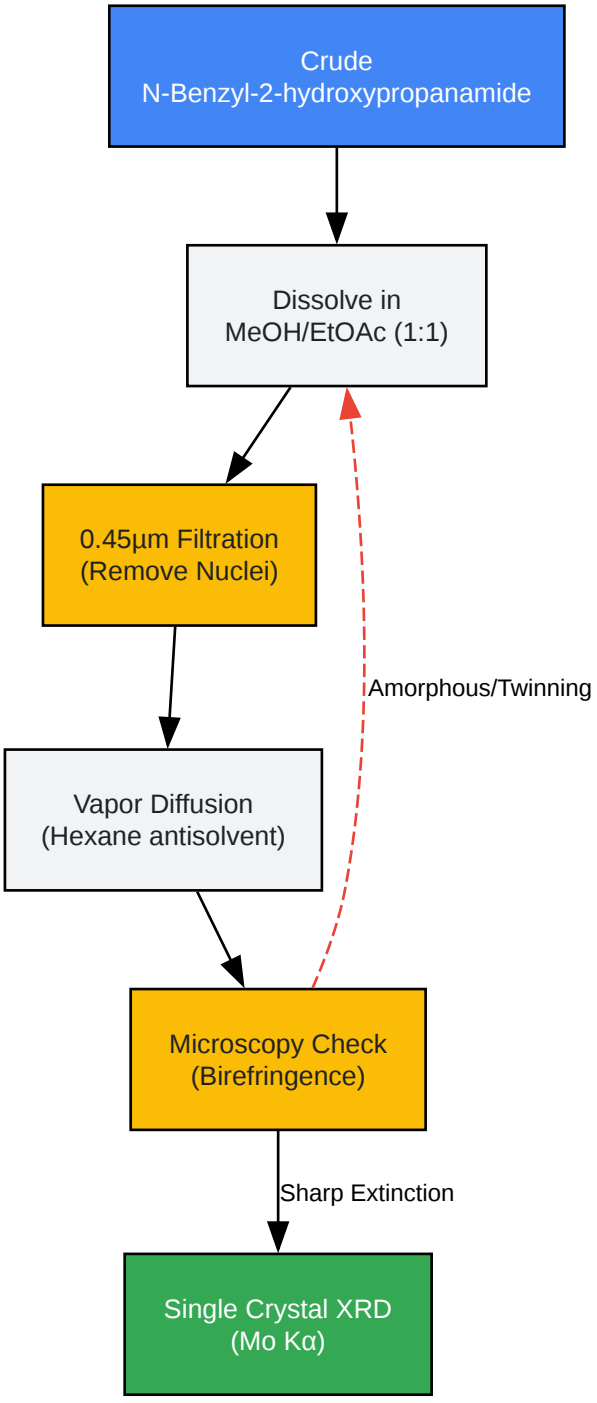
## Phase 2: Slow Evaporation & Seeding Workflow

Step-by-Step Methodology:

- Dissolution: Dissolve 50 mg of **N-benzyl-2-hydroxypropanamide** in 2 mL of Methanol/Ethyl Acetate (1:1).
  - Reasoning: Ethyl acetate promotes H-bond disruption, preventing premature gelation.
- Filtration: Pass through a 0.45 µm PTFE filter into a narrow vial.
  - Self-Validating Check: If solution is cloudy, re-filter. Nucleation must be heterogeneous-free.
- Vapor Diffusion: Place the inner vial (uncapped) inside a larger jar containing 10 mL of Hexane. Seal the outer jar.
  - Mechanism:[2] Hexane vapor slowly diffuses into the methanol, gently raising supersaturation without thermal shock.

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- Harvesting: Crystals should appear within 48-72 hours as colorless plates or blocks.
    - Validation: Check extinction under a polarized light microscope. Sharp extinction = single crystal.




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Caption: Self-validating crystallization workflow ensuring high-quality single crystal isolation.

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